

what is 3-(Diethylamino)propanamide

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Compound of Interest

Compound Name: 3-(Diethylamino)propanamide

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An In-Depth Technical Guide to 3-(Diethylamino)propanamide

Abstract: **3-(Diethylamino)propanamide** (CAS No. 3813-27-2) is a versatile bifunctional molecule featuring a tertiary amine and a primary amide. This unique combination makes it a valuable intermediate in diverse fields, from pharmaceutical development to polymer science. This technical guide provides an in-depth review of its physicochemical properties, a detailed synthesis protocol via Michael addition, and a comprehensive overview of its applications. We explore its role as a foundational scaffold for bioactive molecules, its function as a mild base catalyst in organic synthesis, and its utility in materials science. This document is intended for researchers, chemists, and drug development professionals seeking a thorough understanding of this compound's synthesis, characterization, and practical utility.

Introduction

3-(Diethylamino)propanamide is a short-chain aliphatic amide that possesses both a nucleophilic tertiary amine and a hydrogen-bond-donating primary amide group.^[1] This amphoteric character—acting as a weak base and a hydrogen-bond acceptor/donor—underpins its utility as a versatile building block in synthetic chemistry.^[1] While not an active pharmaceutical ingredient (API) itself, it serves as a critical precursor and intermediate in the synthesis of more complex molecules.^[2] Its structure allows for derivatization at multiple sites, enabling chemists to fine-tune properties such as solubility, basicity, and metabolic stability in target compounds.^[1] Notably, it is listed as a known impurity in the production of Metoclopramide, a widely used antiemetic drug, making its synthesis and characterization of significant interest to pharmaceutical quality control and regulatory professionals.^[3]

Physicochemical Properties

The compound is typically a colorless to light yellow liquid or a white to off-white low-melting solid.^[1] It is characterized by moderate polarity and is soluble in water, alcohols, and various organic solvents.^[1] A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **3-(Diethylamino)propanamide**

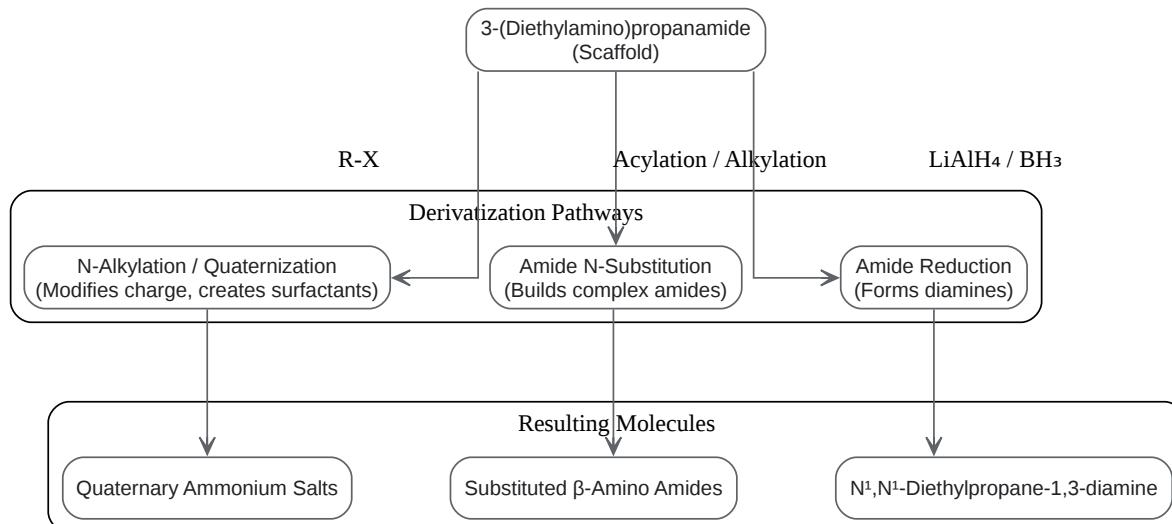
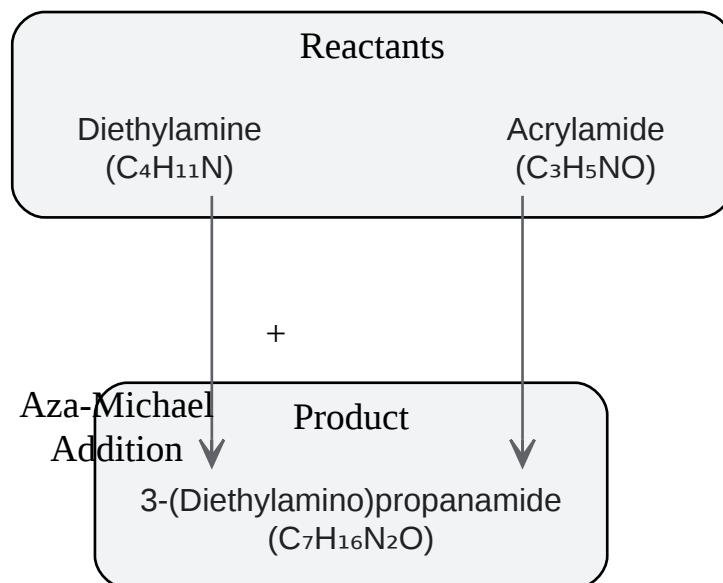
Property	Value	Source(s)
CAS Number	3813-27-2	[4]
Molecular Formula	C ₇ H ₁₆ N ₂ O	[4]
Molecular Weight	144.21 g/mol	[2]
Appearance	White to off-white solid or colorless to light yellow liquid	[1][2]
Boiling Point	126-130 °C @ 0.9-1.25 Torr (154-157 °C @ 8 Torr)	[2][4]
Density	0.947 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	16.37 ± 0.40 (Predicted)	[2]
IUPAC Name	3-(diethylamino)propanamide	[4]
Synonyms	3-(Diethylamino)propionamide, N ³ ,N ³ -Diethyl-β-alaninamide, Metoclopramide Impurity 9	[4]

Synthesis and Characterization

The most direct and industrially relevant method for synthesizing **3-(diethylamino)propanamide** is the aza-Michael addition of diethylamine to acrylamide. This reaction is efficient and leverages readily available starting materials.

Primary Synthetic Route: Aza-Michael Addition

The synthesis proceeds via the conjugate addition of the secondary amine (diethylamine) to the electron-deficient alkene of acrylamide. The lone pair of the nitrogen atom in diethylamine acts as a nucleophile, attacking the β -carbon of the acrylamide. This reaction is typically performed neat or in a suitable solvent and can often proceed without a catalyst, although mild heating or a base can be used to accelerate the process.



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